

An In-depth Technical Guide to Z-Gly-OMe: Structure, Synthesis, and Application

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Compound of Interest

Compound Name: Z-Gly-OMe
CAS No.: 158457-27-3
Cat. No.: B172995

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This technical guide provides a comprehensive overview of N-Benzyloxycarbonylglycine methyl ester (**Z-Gly-OMe**), a crucial building block in synthetic organic chemistry and pharmaceutical development. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's chemical structure, physicochemical properties, synthesis protocols, and its application in peptide synthesis.

Core Compound Identity and Properties

Z-Gly-OMe, also known as methyl 2-(phenylmethoxycarbonylamino)acetate, is a derivative of the amino acid glycine. The benzyloxycarbonyl (Z) group serves as a protecting group for the amine functionality, allowing for controlled reactions in complex syntheses. Its chemical formula is $C_{11}H_{13}NO_4$.

The structure of **Z-Gly-OMe** is represented by the SMILES string:

COC(=O)CNC(=O)OCC1=CC=CC=C1

Physicochemical and Identification Data

A summary of the key quantitative data for **Z-Gly-OMe** is presented in the table below, compiled from various chemical suppliers and databases.

Property	Value
Chemical Formula	C ₁₁ H ₁₃ NO ₄
Molecular Weight	223.22 g/mol [1][2]
CAS Number	1212-53-9[1][3][4]
Appearance	Colorless to light yellowish oil or solid[1][3]
Melting Point	22-26 °C[2]
Boiling Point	364.1 °C at 760 mmHg[2]
Density	1.19 g/cm ³ [2]
Purity	≥ 97% (HPLC)[1][4]
Storage Conditions	2-8 °C, sealed in dry, dark place[1]

Experimental Protocols

Detailed methodologies for the synthesis of **Z-Gly-OMe** and its application in dipeptide formation are provided below. These protocols are representative and may require optimization based on specific laboratory conditions and reagent purity.

Synthesis of Z-Gly-OMe

The synthesis of **Z-Gly-OMe** is typically achieved through the N-protection of glycine methyl ester. A common method involves the Schotten-Baumann reaction conditions.

Materials:

- Glycine methyl ester hydrochloride (H-Gly-OMe·HCl)
- Benzyl chloroformate (Cbz-Cl)
- Sodium carbonate (Na₂CO₃) or another suitable base

- Dichloromethane (DCM) or Ethyl acetate (EtOAc)
- Water
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)

Procedure:

- Preparation of Glycine Methyl Ester Free Base: Dissolve glycine methyl ester hydrochloride in water and cool the solution to 0 °C in an ice bath.
- Slowly add a saturated solution of sodium carbonate with vigorous stirring until the solution becomes basic (pH ~9-10).
- Extract the aqueous layer multiple times with dichloromethane or ethyl acetate.
- Combine the organic extracts and dry over anhydrous sodium sulfate. Filter and concentrate the solution under reduced pressure to yield the glycine methyl ester free base. Use this immediately in the next step.
- N-Protection Reaction: Dissolve the freshly prepared glycine methyl ester in dichloromethane and cool to 0 °C.
- To this solution, add benzyl chloroformate dropwise while maintaining the temperature at 0 °C.
- Simultaneously, add a solution of sodium carbonate in water to neutralize the HCl generated during the reaction and maintain a basic pH.
- Allow the reaction to stir at 0 °C for 1-2 hours and then at room temperature overnight.
- Work-up and Purification: Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and finally with brine.[5]

- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude **Z-Gly-OMe**.
- The product can be further purified by silica gel column chromatography if necessary.

Application in Dipeptide Synthesis: Synthesis of Z-Gly-Phe-OMe

Z-Gly-OMe serves as a fundamental building block in solution-phase peptide synthesis.^[1] The following protocol details its use in the synthesis of a protected dipeptide, Z-Gly-Phe-OMe, using a carbodiimide coupling agent.

Materials:

- **Z-Gly-OMe**
- L-Phenylalanine methyl ester hydrochloride (H-Phe-OMe·HCl)
- N,N'-Dicyclohexylcarbodiimide (DCC) or N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- 1-Hydroxybenzotriazole (HOBt)
- N-Methylmorpholine (NMM) or Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Aqueous solutions for work-up (1 M HCl, saturated NaHCO₃, brine)
- Anhydrous sodium sulfate (Na₂SO₄)

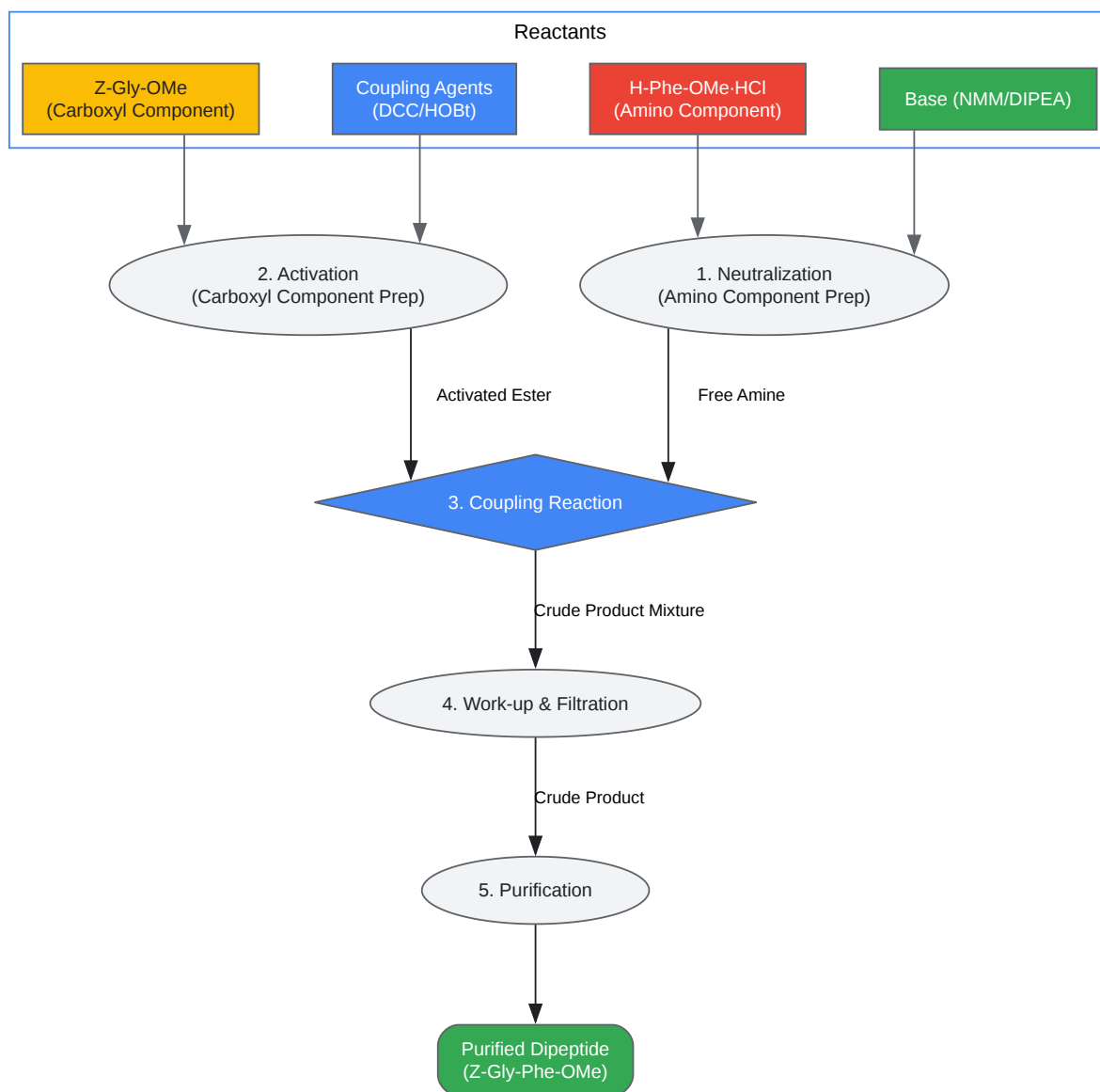
Procedure:

- **Amino Component Preparation:** In a round-bottom flask, dissolve L-Phenylalanine methyl ester hydrochloride (1.05 equivalents) in anhydrous DCM. Cool the solution to 0 °C.^[5]
- Add N-Methylmorpholine (1.05 equivalents) dropwise to neutralize the hydrochloride salt and form the free amine. Stir the mixture for 15-20 minutes at 0 °C.^[5]

- Carboxyl Component Activation: In a separate flask, dissolve **Z-Gly-OMe** (1.0 equivalent) and HOBt (1.0 equivalent) in anhydrous DCM. Cool the solution to 0 °C.[5]
- Add a solution of DCC (1.05 equivalents) in DCM dropwise to the carboxyl component mixture. A white precipitate of dicyclohexylurea (DCU) will form. Stir for 30 minutes at 0 °C. [4][5]
- Coupling Reaction: Add the neutralized amino component solution from step 2 to the activated carboxyl component mixture from step 4.
- Allow the reaction to stir at 0 °C for 2 hours, then let it warm to room temperature and stir overnight.[4]
- Work-up and Purification: Filter the reaction mixture to remove the precipitated DCU.[4]
- Wash the filtrate sequentially with 1 M HCl, water, saturated NaHCO₃, and brine.[5]
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- The crude product, Z-Gly-Phe-OMe, can be purified by recrystallization (e.g., from ethyl acetate/hexanes) or silica gel column chromatography.[4][5]

Visualized Workflow: Dipeptide Synthesis

The following diagram illustrates the logical workflow for the solution-phase synthesis of a dipeptide using **Z-Gly-OMe** as the N-protected amino acid component.



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Caption: Workflow for Z-Gly-Phe-OMe dipeptide synthesis.

Applications in Research and Development

Z-Gly-OMe is a versatile reagent with several key applications in scientific research:

- **Peptide Synthesis:** It is a fundamental building block for creating specific peptide sequences for studies in biochemistry, pharmacology, and materials science.^[1]
- **Drug Development:** The compound plays a role in the development of pharmaceutical agents, particularly in the synthesis of peptide-based drugs and in the creation of prodrugs to enhance the bioavailability and efficacy of active ingredients.^[1]
- **Bioconjugation:** **Z-Gly-OMe** can be used in bioconjugation processes, which involve linking biomolecules to other molecules to improve drug delivery systems or for creating diagnostic tools.^[1]

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